

Application Notes and Protocols: Synthesis of 4-Propylbenzaldehyde and Its Derivatives

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Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **4-Propylbenzaldehyde** is a valuable aromatic aldehyde that serves as a key intermediate in the synthesis of a wide array of organic compounds. Its structure, featuring a reactive aldehyde group and a para-propyl substituent, makes it a versatile building block in the development of pharmaceuticals, agrochemicals, and fragrances.^{[1][2]} The aldehyde functionality allows for various transformations, including oxidations, reductions, and carbon-carbon bond-forming reactions, while the propyl group can modulate the lipophilicity and biological activity of the resulting molecules. These application notes provide detailed protocols for the synthesis of **4-propylbenzaldehyde** via different established methods and its subsequent conversion into derivatives relevant to drug discovery.

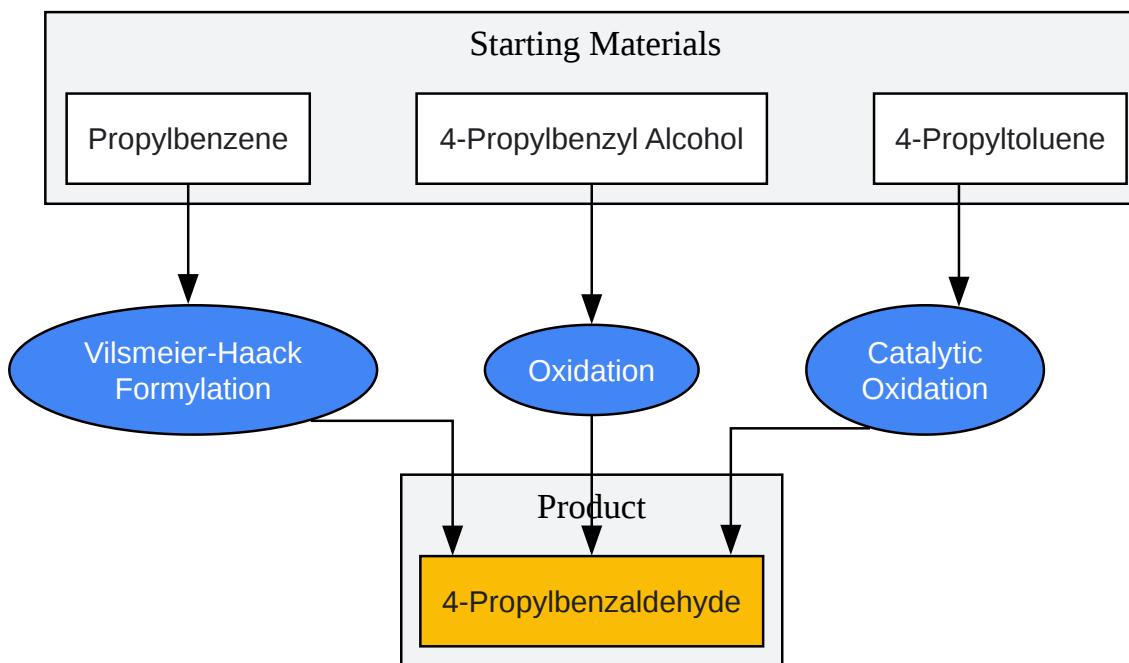
Physicochemical Properties of 4-Propylbenzaldehyde

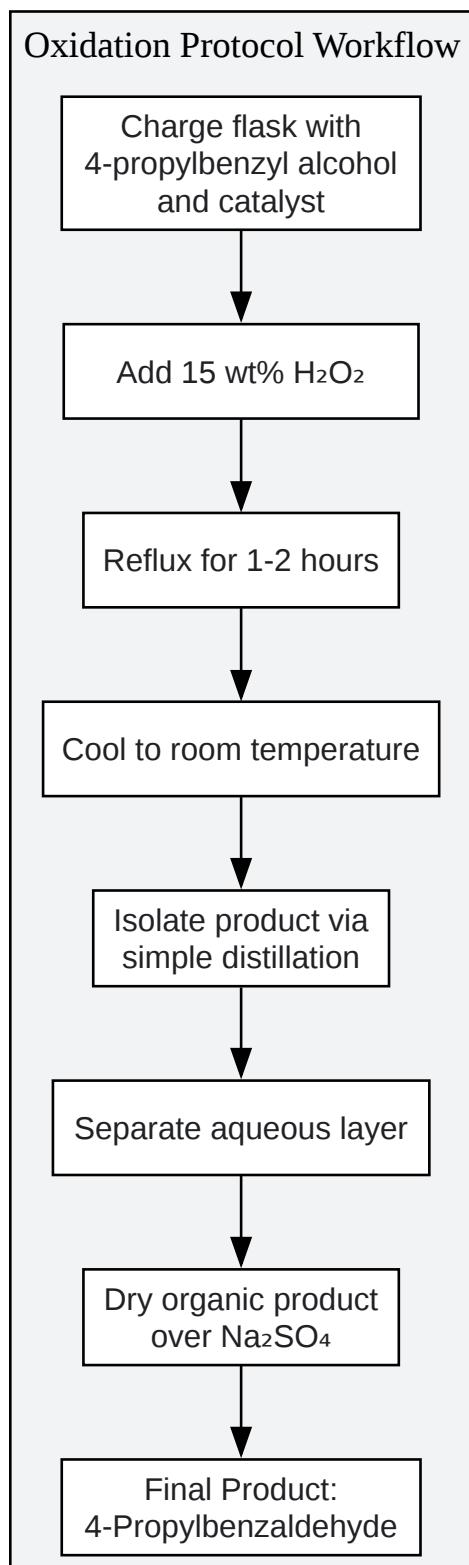
A summary of the key physicochemical properties of **4-propylbenzaldehyde** is presented in the table below for easy reference.

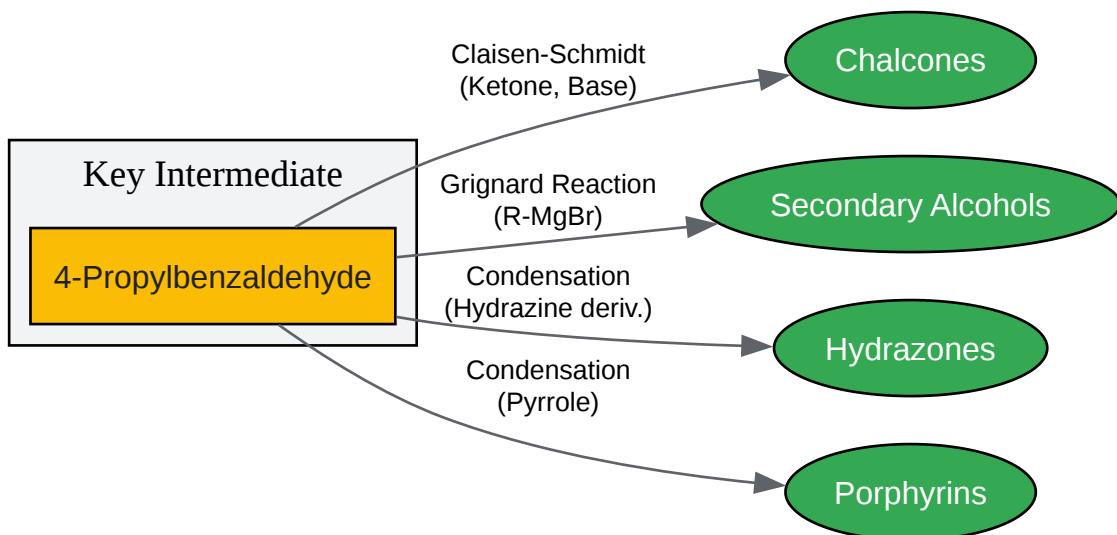
Property	Value	Reference
CAS Number	28785-06-0	[2]
Molecular Formula	C ₁₀ H ₁₂ O	[3]
Molecular Weight	148.20 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[2]
Density	1.005 g/mL at 25 °C	[1]
Boiling Point	235-236 °C	-
Refractive Index	n _{20/D} 1.532	[1]
Flash Point	103 °C (217.4 °F) - closed cup	
Storage	Store at 2-8°C	[1]

Part I: Synthesis of 4-Propylbenzaldehyde

Several synthetic strategies can be employed to prepare **4-propylbenzaldehyde**. The choice of method often depends on the available starting materials, desired scale, and laboratory equipment. Below are detailed protocols for three common approaches.







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